

# Diethylcyanamide chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethylcyanamide

Cat. No.: B1293381

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## Diethylcyanamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed overview of the chemical structure, properties, synthesis, and analysis of **diethylcyanamide** ( $C_5H_{10}N_2$ ). **Diethylcyanamide** is a valuable reagent in organic synthesis and a precursor for various chemical entities. This document includes tabulated physical and chemical properties, detailed experimental protocols for its synthesis and purification, and workflows for its analysis by common spectroscopic methods. Safety and toxicity information are also discussed to ensure proper handling.

### Chemical Structure and Identification

**Diethylcyanamide**, also known as N,N-**diethylcyanamide**, is a disubstituted cyanamide with two ethyl groups attached to the amino nitrogen.

Chemical Structure:

Caption: 2D Chemical Structure of **Diethylcyanamide**.

Table 1: Chemical Identifiers

| Identifier        | Value   | Reference(s) |
|-------------------|---|--------------|
| IUPAC Name        | N,N-Diethylcyanamide                          |              |
| CAS Number        | 617-83-4                                      |              |
| Molecular Formula | C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> |              |
| Molecular Weight  | 98.15 g/mol                                   |              |
| SMILES            | CCN(CC)C#N                                    |              |
| InChI             | 1S/C5H10N2/c1-3-7(4-2)5-6/h3-4H2,1-2H3        |              |
| InChIKey          | ZZTSQZQUWBFTAT-UHFFFAOYSA-N                   |              |

## Physicochemical Properties

**Diethylcyanamide** is a clear, colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> Its key physical and chemical properties are summarized below.

Table 2: Physical and Chemical Properties

| Property                              | Value                                   | Reference(s)      |
|---------------------------------------|---|-------------------|
| Appearance                            | Clear, colorless to light yellow liquid | <sup>[1][2]</sup> |
| Boiling Point                         | 186-188 °C (at 760 mmHg)                |                   |
| Melting Point                         | -80.6 °C                                | <sup>[3]</sup>    |
| Density                               | 0.846 g/mL at 25 °C                     |                   |
| Refractive Index (n <sub>20/D</sub> ) | 1.423                                   |                   |
| Flash Point                           | 69 °C (156.2 °F) - closed cup           |                   |
| Enthalpy of Formation (gas)           | 63.5 ± 3.1 kJ/mol                       | <sup>[4]</sup>    |
| Solubility                            | Soluble in organic solvents.            |                   |

## Synthesis of Diethylcyanamide

The synthesis of **diethylcyanamide** can be achieved through several routes, with the most common being the reaction of a secondary amine with a cyanating agent. The von Braun reaction, which involves the reaction of a tertiary amine with cyanogen bromide, also yields disubstituted cyanamides.<sup>[5][6]</sup> A direct and common laboratory-scale synthesis involves the reaction of diethylamine with cyanogen bromide.

## Experimental Protocol: Synthesis from Diethylamine and Cyanogen Bromide

This protocol is adapted from general procedures for the synthesis of dialkylcyanamides.<sup>[7][8]</sup>

### Materials:

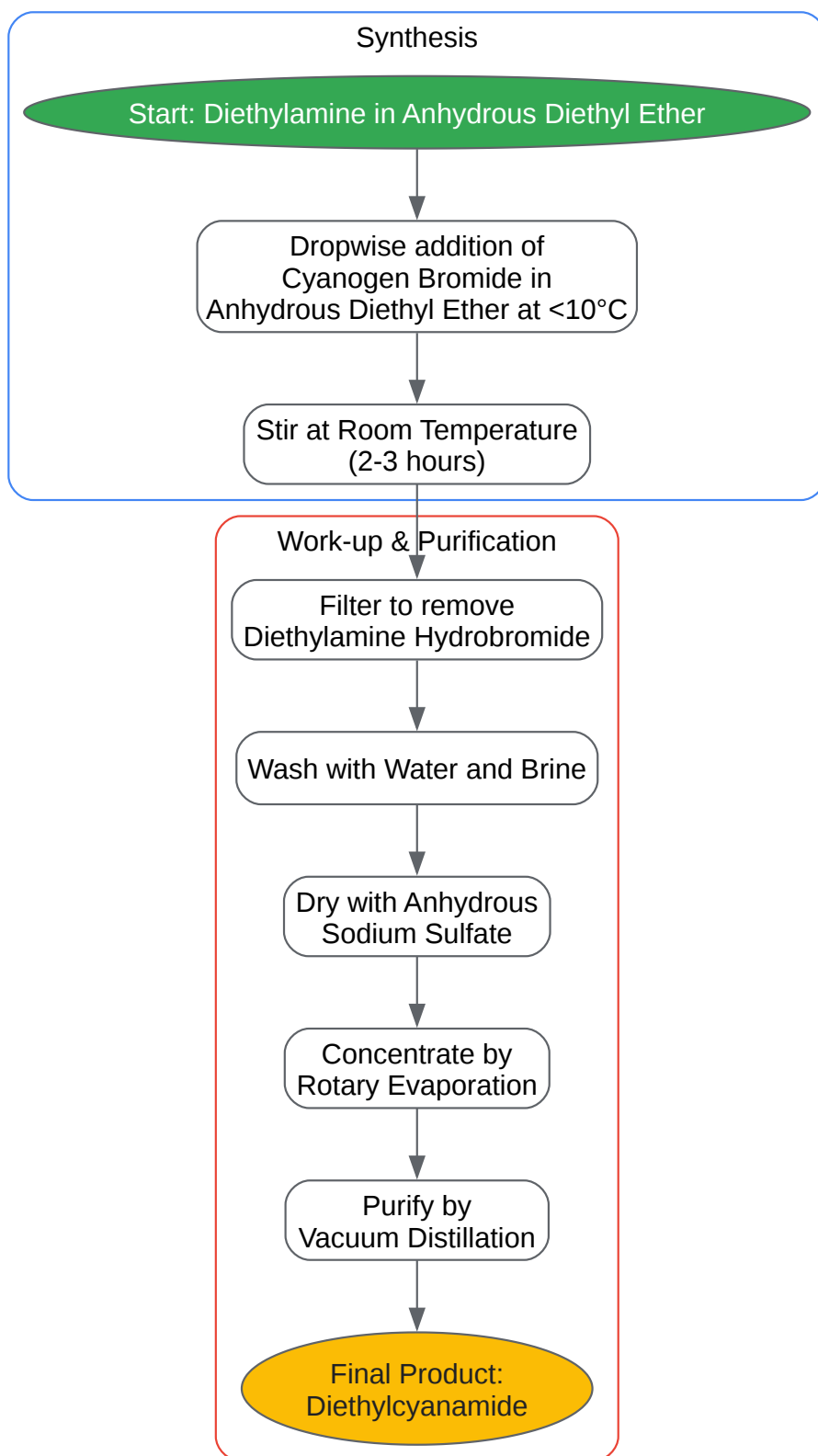
- Diethylamine
- Cyanogen bromide (Caution: Highly toxic)
- Anhydrous diethyl ether
- Anhydrous sodium sulfate
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Reflux condenser
- Ice bath
- Distillation apparatus

### Procedure:

- **Reaction Setup:** In a fume hood, equip a 250 mL three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube.

- **Reactant Preparation:** Dissolve diethylamine (1.0 equivalent) in anhydrous diethyl ether and add it to the reaction flask. Cool the flask in an ice bath.
- **Addition of Cyanogen Bromide:** Dissolve cyanogen bromide (1.0 equivalent) in anhydrous diethyl ether and add this solution to the dropping funnel. Add the cyanogen bromide solution dropwise to the stirred diethylamine solution over 1 hour, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-3 hours. A precipitate of diethylamine hydrobromide will form.
- **Work-up:** Filter the reaction mixture to remove the diethylamine hydrobromide precipitate. Wash the precipitate with a small amount of anhydrous diethyl ether.
- **Extraction:** Combine the filtrate and the ether washings. Wash the combined organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the diethyl ether by rotary evaporation.
- **Purification:** Purify the crude **diethylcyanamide** by vacuum distillation.<sup>[9][10]</sup> Collect the fraction boiling at the appropriate temperature and pressure.

Diagram of Synthesis Workflow:



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Caption: Experimental workflow for the synthesis and purification of **diethylcyanamide**.

## Spectroscopic Analysis

### Infrared (IR) Spectroscopy

The IR spectrum of **diethylcyanamide** is characterized by a strong absorption band corresponding to the nitrile ( $\text{C}\equiv\text{N}$ ) stretching vibration.

Experimental Protocol: IR Sample Preparation (Liquid Film)

- Place a drop of pure **diethylcyanamide** onto a clean, dry salt plate (e.g., NaCl or KBr).
- Place a second salt plate on top of the first to create a thin liquid film.
- Mount the plates in the IR spectrometer and acquire the spectrum.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the structure of **diethylcyanamide**.

Experimental Protocol: NMR Sample Preparation

- Dissolve a small amount of **diethylcyanamide** (5-10 mg) in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
- $^1\text{H}$  NMR: Expect a quartet corresponding to the methylene protons ( $-\text{CH}_2-$ ) and a triplet for the methyl protons ( $-\text{CH}_3$ ) of the ethyl groups.
- $^{13}\text{C}$  NMR: Expect signals for the nitrile carbon, the methylene carbons, and the methyl carbons.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of **diethylcyanamide** and confirm its molecular weight.

Experimental Protocol: GC-MS Sample Preparation

- Prepare a dilute solution of **diethylcyanamide** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Inject an appropriate volume of the solution into the GC-MS instrument.
- The resulting chromatogram will show the retention time of **diethylcyanamide**, and the mass spectrum will display its molecular ion peak and fragmentation pattern.

## Reactivity and Applications

**Diethylcyanamide** is a versatile intermediate in organic synthesis. The cyano group can undergo various transformations, and the diethylamino group influences its reactivity. It has been used in the preparation of N,N'-substituted-5,5'-diamino-3,3'-bi-1,2,4-oxadiazoles.[2] It also reacts with lithium diethylamide to yield lithium 1,1,3,3-tetraethylguanidinate.[7]

## Toxicology and Safety

**Diethylcyanamide** is a toxic compound and should be handled with appropriate safety precautions.

Table 3: Toxicity and Safety Information

| Parameter                           | Information  | Reference(s)         |
|-------------------------------------|--|----------------------|
| Hazard Statements                   | H301: Toxic if swallowed.<br>H311: Toxic in contact with skin. H331: Toxic if inhaled.<br>H315: Causes skin irritation.<br>H319: Causes serious eye irritation. H335: May cause respiratory irritation.  |                      |
| Precautionary Statements            | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection.<br>P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.<br>P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |                      |
| Personal Protective Equipment (PPE) | Eyeshields, face shield, gloves, and a suitable respirator are recommended.  |                      |
| Storage                             | Keep in a dry, cool, and well-ventilated place. Keep container tightly closed and  | <a href="#">[11]</a> |



away from heat, sparks, and  
open flames.

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#### Acute Toxicity:

Limited specific LD50 data for **diethylcyanamide** is readily available. However, for the related compound dimethylcyanamide, it is harmful if inhaled or swallowed and may be harmful if absorbed through the skin.[1] It is classified as acutely toxic (Category 3) for oral, dermal, and inhalation routes.[11]

## Conclusion

This technical guide has provided a comprehensive overview of **diethylcyanamide**, covering its chemical structure, physicochemical properties, a detailed synthesis protocol, analytical methods, and essential safety information. The provided data and protocols are intended to support researchers and professionals in the safe and effective use of this compound in their work. As with any chemical, it is imperative to consult the full Safety Data Sheet (SDS) before handling and to use appropriate personal protective equipment.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)